

Essential Guidance for the Disposal of DX2-201, an Investigational Antineoplastic Agent

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Compound of Interest		
Compound Name:	DX2-201	
Cat. No.:	B12413686	Get Quote

Researchers and laboratory personnel engaged in the study of **DX2-201**, a first-in-class NDUFS7 antagonist investigated for cancer treatment, must adhere to stringent disposal procedures to ensure safety and regulatory compliance.[1][2] Although a specific Safety Data Sheet (SDS) with detailed disposal instructions for **DX2-201** is not publicly available, its classification as a potentially cytotoxic and antineoplastic compound necessitates its handling as hazardous chemical waste.[3][4]

DX2-201 is identified by the Chemical Abstracts Service (CAS) number 2749554-00-3 and has the chemical formula C18H28N2O6S2.[3] It is described as a non-hazardous chemical for shipping purposes and should be stored at 0-4°C for short-term use or -20°C for long-term storage.[3] Despite its shipping classification, as a compound designed to suppress cell proliferation, all materials contaminated with **DX2-201** must be disposed of following institutional and regulatory guidelines for hazardous waste.[1][4]

Immediate Safety and Disposal Procedures

Proper disposal of **DX2-201** and associated contaminated materials is critical to prevent environmental release and accidental exposure. The following procedures are based on general best practices for handling antineoplastic agents in a laboratory setting.[4]

Quantitative Data Summary



Parameter	Value	Source
CAS Number	2749554-00-3	[3]
Chemical Formula	C18H28N2O6S2	[3]
Molecular Weight	432.55	[3]
Short-Term Storage	0 - 4°C (Dry, dark)	[3]
Long-Term Storage	-20°C (Dry, dark)	[3]

Experimental Protocol: General Disposal of DX2-201 Waste

The following is a generalized protocol for the disposal of **DX2-201**. Researchers must consult and strictly follow their institution's specific Environmental Health and Safety (EHS) protocols.

1. Waste Segregation:

- Bulk Chemical Waste: Any remaining stock solutions or unused **DX2-201** powder must be
 collected in a designated, properly labeled hazardous waste container.[4] This container
 should be specifically for antineoplastic chemical waste and should not be mixed with other
 chemical waste streams.[4]
- Trace Contaminated Waste: All disposable items that have come into contact with DX2-201, such as gloves, pipette tips, absorbent pads, and empty vials, are to be considered trace-contaminated waste.[4] These items should be collected in a designated "Trace Chemotherapy Waste" or "Antineoplastic Waste" container.[4]
- Sharps Waste: Needles and syringes that have been used to handle **DX2-201** and are empty with no visible residual drug may be disposed of in a standard sharps container.[4] However, if the syringe contains any residual amount of the drug (e.g., 0.1 ml), it must be disposed of as bulk hazardous chemical waste in a designated container, not a sharps container.[4]

Labeling and Storage of Waste:





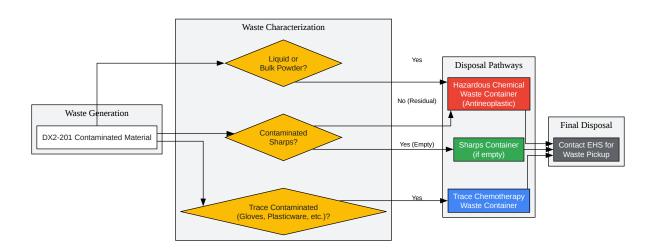


- All waste containers must be clearly labeled with "Hazardous Waste" and a description of the contents, including the name "DX2-201."
- Waste containers should be kept sealed when not in use and stored in a designated Satellite
 Accumulation Area (SAA) within the laboratory.
- 3. Waste Pickup and Disposal:
- Once a waste container is full or is no longer being used, a hazardous waste pick-up request must be submitted to the institution's EHS department.[4]
- Do not dispose of any DX2-201 waste, including liquids, in standard trash, biohazard bags, or down the drain.[4]

Logical Workflow for DX2-201 Disposal

The following diagram illustrates the decision-making process and proper workflow for the disposal of waste generated from research activities involving **DX2-201**.





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Caption: Workflow for the proper segregation and disposal of **DX2-201** waste.

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